

Analytical techniques for quantifying (Quinolin-8-ylthio)acetic acid

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Compound of Interest

Compound Name: (Quinolin-8-ylthio)acetic acid

CAS No.: 122179-85-5

Cat. No.: B362313

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An Application Note and Comprehensive Protocols for the Quantification of **(Quinolin-8-ylthio)acetic acid**

Authored by a Senior Application Scientist

This document provides a detailed guide for the quantitative analysis of **(Quinolin-8-ylthio)acetic acid**, a molecule of interest in various research and development sectors. The protocols herein are designed for researchers, scientists, and drug development professionals, offering a blend of theoretical understanding and practical, step-by-step instructions.

Introduction: The Analytical Imperative for (Quinolin-8-ylthio)acetic acid

(Quinolin-8-ylthio)acetic acid belongs to a class of quinoline derivatives that are of significant interest due to their versatile chemical properties and potential biological activities.^{[1][2]} The quinoline scaffold is a key structural component in many pharmacologically active compounds. ^{[1][2]} Accurate and precise quantification of **(Quinolin-8-ylthio)acetic acid** is paramount for a variety of applications, including:

- Pharmacokinetic studies: To understand the absorption, distribution, metabolism, and excretion (ADME) of the compound in biological systems.
- In vitro assays: To determine its efficacy and potency in various experimental models.
- Quality control: To ensure the purity and consistency of the compound in research materials and pharmaceutical formulations.
- Environmental monitoring: To assess its presence and concentration in environmental samples.

This guide details robust analytical methodologies for the quantification of **(Quinolin-8-ylthio)acetic acid**, with a focus on High-Performance Liquid Chromatography (HPLC) coupled with UV detection, a more sensitive Liquid Chromatography-Mass Spectrometry (LC-MS/MS) method, and a straightforward UV-Vis spectrophotometric method. The choice of method will depend on the required sensitivity, selectivity, and the nature of the sample matrix.

Physicochemical Properties and Analytical Considerations

A thorough understanding of the physicochemical properties of **(Quinolin-8-ylthio)acetic acid** is fundamental to developing effective analytical methods.

Property	Value/Information	Implication for Analysis
Chemical Structure	A quinoline ring linked to a thioacetic acid moiety at the 8-position.	The quinoline ring provides a strong chromophore for UV detection. The carboxylic acid group influences its polarity and solubility.
Molecular Formula	C ₁₁ H ₉ NO ₂ S	-
Molecular Weight	219.26 g/mol	Essential for mass spectrometry-based methods.
Solubility	Sparingly soluble in water, soluble in organic solvents like methanol, acetonitrile, and DMSO.[2]	Guides the choice of solvents for sample preparation and mobile phases in HPLC.
UV Absorbance	Quinoline derivatives typically exhibit strong UV absorbance in the range of 220-350 nm.[3][4]	Enables sensitive detection using UV-Vis spectrophotometry and HPLC-UV. The maximum absorption wavelength (λ_{max}) needs to be experimentally determined.
pKa	The carboxylic acid group will have a pKa around 3-5. The nitrogen on the quinoline ring is basic.	The pH of the mobile phase in HPLC will significantly affect the retention time and peak shape of the analyte.

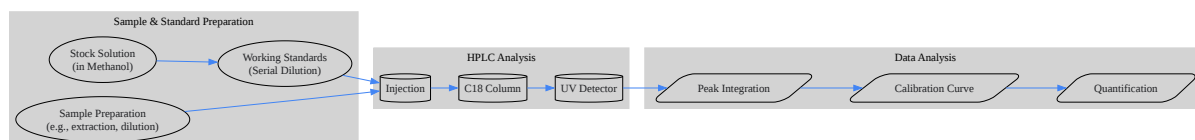
High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a widely used technique for the quantification of small molecules due to its robustness, precision, and relatively low cost. The following protocol is a starting point for developing a validated HPLC-UV method for **(Quinolin-8-ylthio)acetic acid**.

Principle

The method involves injecting a sample onto an HPLC column. The components of the sample are separated based on their differential partitioning between the stationary phase (the column packing material) and the mobile phase (the solvent flowing through the column). As **(Quinolin-8-ylthio)acetic acid** elutes from the column, it is detected by a UV detector at a wavelength where it strongly absorbs light. The area of the resulting chromatographic peak is proportional to the concentration of the analyte in the sample.

Experimental Workflow



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Sources

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